

Application Notes and Protocols for AEE788

Stock Solution Preparation

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Compound of Interest

Compound Name: AEE788

Cat. No.: B1684443

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Abstract

These application notes provide a comprehensive protocol for the preparation, storage, and handling of a stock solution of **AEE788** using dimethyl sulfoxide (DMSO). **AEE788** is a potent, orally bioavailable dual inhibitor of the epidermal growth factor receptor (EGFR) and vascular endothelial growth factor receptor (VEGFR) tyrosine kinases, with significant implications for cancer research and drug development.[1][2][3][4] Accurate preparation of stock solutions is critical for obtaining reproducible and reliable experimental results. This document outlines the necessary materials, a detailed step-by-step procedure, and essential technical data to ensure the proper use of **AEE788** in a laboratory setting.

Chemical Properties and Technical Data

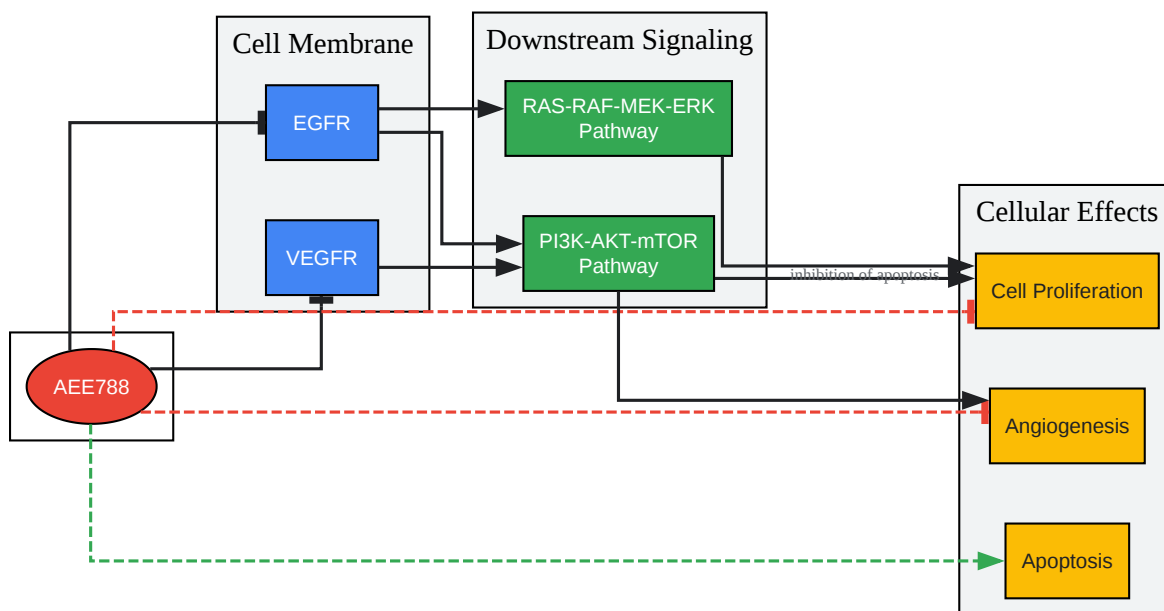
AEE788 is a small molecule inhibitor that targets key signaling pathways involved in tumor cell proliferation and angiogenesis.[3][4] Understanding its chemical properties is fundamental to its correct handling and application in in vitro and in vivo studies.

| Property | Value | Reference |
|----------------------------------|---|-----------|
| Molecular Weight | 440.58 g/mol | [5][6] |
| Formula | C ₂₇ H ₃₂ N ₆ | [5][6] |
| CAS Number | 497839-62-0 | [5] |
| Appearance | White to off-white solid | [5] |
| Purity | ≥98% (HPLC) | |
| Solubility in DMSO | 25 mg/mL to 88 mg/mL (up to 199.73 mM) | [6][7] |
| Storage (Powder) | -20°C for 3 years or 4°C for 2 years | [5] |
| Storage (Stock Solution in DMSO) | -80°C for up to 2 years; -20°C for up to 1 year | [5] |

Note: The solubility of **AEE788** in DMSO can be influenced by the purity of the DMSO. It is highly recommended to use newly opened, anhydrous DMSO for the best results.[5][6]
Sonication may be required to fully dissolve the compound.[5]

Mechanism of Action and Signaling Pathway

AEE788 exerts its anti-cancer effects by inhibiting the phosphorylation of key receptor tyrosine kinases. It is a potent inhibitor of EGFR (IC₅₀ = 2 nM), ErbB2 (HER2) (IC₅₀ = 6 nM), and VEGFRs, including KDR (VEGFR-2, IC₅₀ = 77 nM) and Flt-1 (VEGFR-1, IC₅₀ = 59 nM).[3][4] By blocking these receptors, **AEE788** disrupts downstream signaling cascades, such as the RAS/MAPK and PI3K/AKT pathways, which are crucial for cell proliferation, survival, and angiogenesis.[8] This dual inhibition of both tumor cell growth and the blood supply to the tumor makes **AEE788** a compound of significant interest in oncology research.[1][3][4]



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AEE788 signaling pathway inhibition.

Experimental Protocol: Preparation of a 10 mM **AEE788** Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **AEE788**.

Materials:

- **AEE788** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

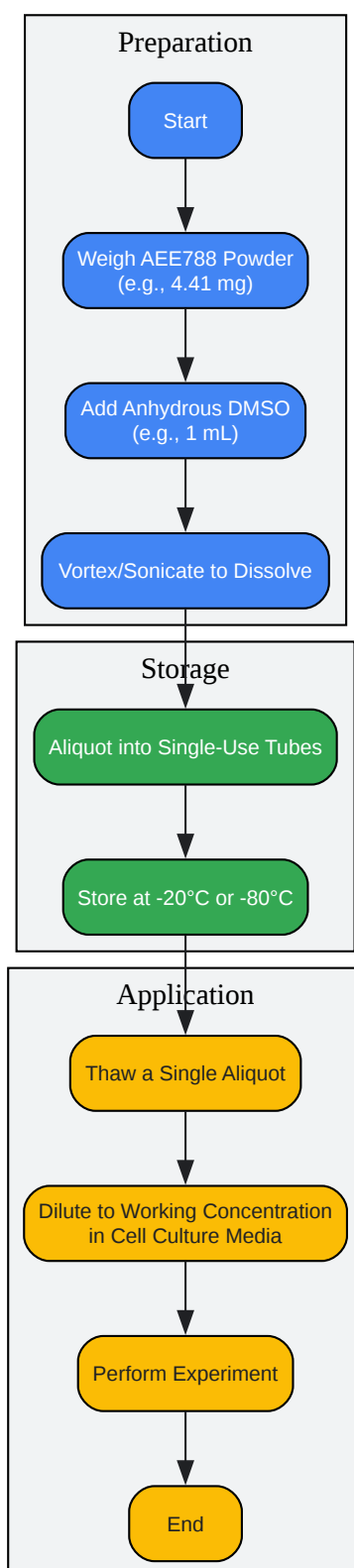
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Calculate the required mass of **AEE788**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 440.58 \text{ g/mol} / 1000 = 4.4058 \text{ mg}$
 - Accurately weigh out approximately 4.41 mg of **AEE788** powder using a calibrated analytical balance.
- Dissolve **AEE788** in DMSO:
 - Transfer the weighed **AEE788** powder into a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:
 - Once the **AEE788** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, light-protected microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

- Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[5] Avoid repeated freeze-thaw cycles.^[5]

Experimental Workflow



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